

Personal protective equipment for handling 4'-Chloro-2',6'-difluoroacetophenone

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Compound of Interest

Compound Name: 4'-Chloro-2',6'-difluoroacetophenone

Cat. No.: B1421174

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Essential Safety and Handling Guide for 4'-Chloro-2',6'-difluoroacetophenone

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for handling **4'-Chloro-2',6'-difluoroacetophenone** in a laboratory setting. The information is compiled to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Summary and Precautionary Measures

While a specific Safety Data Sheet (SDS) for **4'-Chloro-2',6'-difluoroacetophenone** is not readily available, data from structurally similar compounds suggest that it should be handled with care. Potential hazards include skin irritation, serious eye irritation or damage, and respiratory system irritation.[1][2] It may also be harmful if swallowed.[3] Therefore, it is crucial to wear appropriate personal protective equipment and follow strict safety protocols.

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.[1][4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Use only in a well-ventilated area or outdoors.[1]

- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[4\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
- Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)[\[5\]](#)
- Store in a locked-up area.[\[1\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties for **4'-Chloro-2',6'-difluoroacetophenone** is provided in the table below.

Property	Value
Molecular Formula	C ₈ H ₅ ClF ₂ O
Molecular Weight	190.57 g/mol
CAS Number	1017777-45-5
IUPAC Name	1-(4-chloro-2,6-difluorophenyl)ethanone

Source: PubChem CID 46737501[\[6\]](#)

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is critical to ensure safety and minimize environmental impact.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4'-Chloro-2',6'-difluoroacetophenone**. Selections are based on recommendations for similar chemical compounds.

PPE Category	Specifications and Standards
Eye and Face Protection	Wear chemical safety goggles and a face shield. Equipment should comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber, neoprene) and clothing to prevent skin exposure.[1][7] Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.[4]
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] A recommended filter type is an organic gases and vapors filter (Type A, Brown), conforming to EN14387.[1]

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a well-ventilated area, preferably a chemical fume hood.[2]
 - Verify that an emergency eyewash station and safety shower are readily accessible.
 - Don all required PPE as specified in the table above.
- Handling:
 - Avoid direct contact with the substance. Do not get it in eyes, on skin, or on clothing.[1]
 - Avoid ingestion and inhalation.[1]
 - Handle the product in a closed system or provide appropriate exhaust ventilation.[4]
- Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4]

Spill and Emergency Procedures

- Minor Spills:
 - Ensure adequate ventilation.[1]
 - Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[1]
 - Collect the absorbed material into a suitable, closed container for disposal.[1]
- First Aid:
 - If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
 - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice. Take off contaminated clothing and wash it before reuse.[1][5]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][5]
 - If Swallowed: Rinse mouth. Do NOT induce vomiting.[4] Immediately call a poison center or doctor.

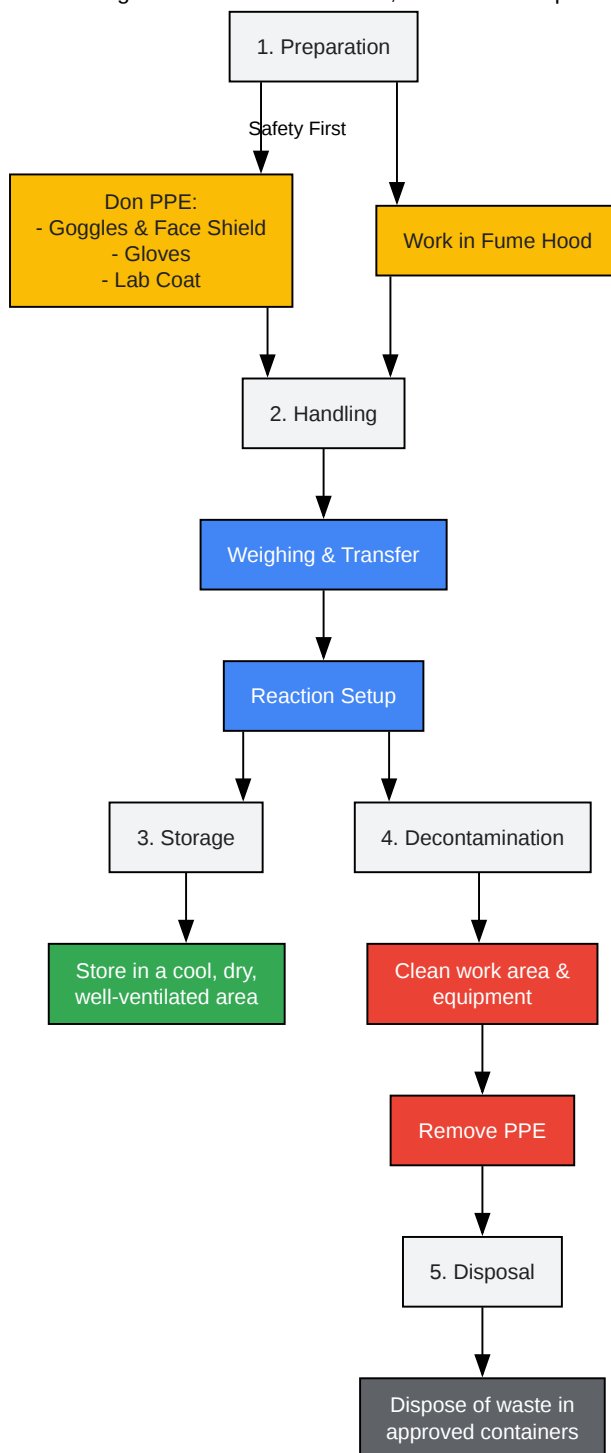
Disposal Plan

- Dispose of the chemical and its container at an approved waste disposal plant.[1]
- Do not release into the environment or empty into drains.[1][4]
- All disposal practices must be in accordance with local, state, and federal regulations.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **4'-Chloro-2',6'-difluoroacetophenone**, from initial preparation to final disposal.

Safe Handling Workflow for 4'-Chloro-2',6'-difluoroacetophenone

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Safe handling workflow from preparation to disposal.

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